

Application Note: High-Purity Chemical Synthesis of Methyl -Tyveloside

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Compound of Interest

Compound Name: *Methyl 3,6-Dideoxy-alpha-D-arabino-hexopyranoside*

CAS No.: 6154-71-8

Cat. No.: B1141017

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-tyveloside (Methyl 3,6-dideoxy-

-D-arabino-hexopyranoside)

Abstract & Scope

This application note details a robust, scalable protocol for the total chemical synthesis of Methyl

-Tyveloside, the immunodominant epitope of Salmonella serogroup D (including S. Typhi). Tyvelose is a rare 3,6-dideoxy sugar. Its synthesis presents two primary stereochemical and regiochemical challenges: the deoxygenation of C-6 and the selective deoxygenation of C-3 while retaining the

-D-manno configuration at the anomeric center and C-2.

This protocol utilizes a "Scaffold-First" approach, starting from commercially available Methyl

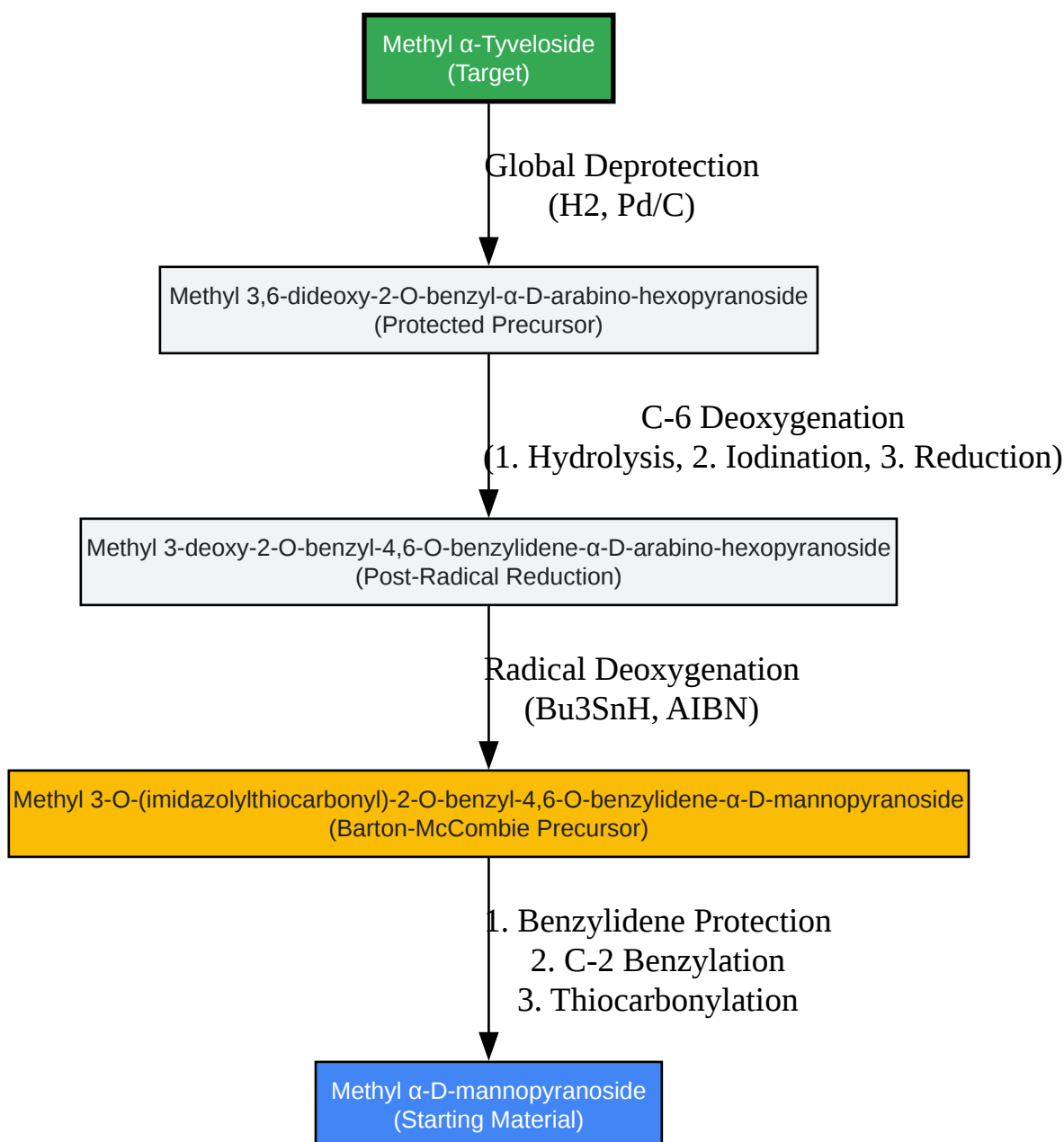
-D-mannopyranoside. It employs the Barton-McCombie radical deoxygenation for C-3 and a Tosyl-Iodide reduction sequence for C-6. This route is preferred over newer catalytic methods

for its reproducibility and ease of purification in a drug development setting.

Retrosynthetic Analysis & Strategy

The synthesis is designed to be self-validating; each intermediate possesses distinct spectroscopic signatures (NMR/TLC) that allow for immediate Go/No-Go decisions.

Strategic Disconnection (Graphviz)



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Figure 1: Retrosynthetic logic flow. The strategy locks the conformation early using a benzylidene acetal to facilitate selective C-3 functionalization.

Critical Reagents & Safety Protocols

Reagent	Role	Hazard Class	Handling Protocol
Tributyltin Hydride (Bu ₃ SnH)	Radical Reductant	Neurotoxin, Marine Pollutant	Handle in fume hood only. Quench residues with KF/Silica to immobilize tin byproducts.
Carbon Disulfide (CS ₂)	Solvent/Reagent	Extremely Flammable, Neurotoxin	Use glass syringes. Do not use near hot plates or static sources. Flash point -30°C.
Sodium Hydride (NaH)	Base	Pyrophoric	Weigh in oil; wash with dry hexane under Argon if oil-free required. Quench excess with -PrOH.
AIBN	Radical Initiator	Explosive/Flammable	Store cold. Recrystallize from methanol if yellowed (degraded).

Detailed Experimental Protocol

Phase 1: Scaffold Construction & Protection

Objective: Selectively protect C-4 and C-6 to isolate the C-2/C-3 diol system, then selectively protect C-2.

Step 1.1: 4,6-O-Benzylidene Protection

- Suspend Methyl

-D-mannopyranoside (10.0 g, 51.5 mmol) in dry acetonitrile (150 mL).

- Add Benzaldehyde dimethyl acetal (11.6 mL, 1.5 eq) and CSA (Camphorsulfonic acid) (200 mg, cat.).
- Rotary evaporate at 50°C under reduced pressure (300 mbar) to remove MeOH/MeCN azeotrope. Refill with fresh MeCN and repeat twice to drive equilibrium.

- Neutralize with Et

N, concentrate, and crystallize from EtOH.

- Validation:

H NMR shows benzyldiene singlet at

~5.5 ppm.

Step 1.2: Selective C-2 Benzylation Rationale: The C-2 hydroxyl in mannose is axial and forms a stannylene acetal less readily than equatorial pairs, but phase-transfer catalysis works well here due to the higher acidity of the C-2 OH (inductive effect of anomeric center).

- Dissolve product from 1.1 (10.0 g) in Toluene (150 mL).
- Add Dibutyltin oxide (1.1 eq) and reflux with Dean-Stark trap for 4 hours (forms 2,3-stannylene acetal).
- Cool to 80°C. Add Benzyl bromide (1.2 eq) and TBAI (tetrabutylammonium iodide, 0.5 eq). Stir 4h.
- Concentrate and purify via Flash Chromatography (Hexane/EtOAc).
- Target Intermediate: Methyl 2-O-benzyl-4,6-O-benzyldiene-
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-D-mannopyranoside.

Phase 2: The C-3 Deoxygenation (Barton-McCombie)

Objective: Remove the C-3 hydroxyl group. This is the defining step for "Tyvelose" synthesis.

Step 2.1: Thiocarbonylation

- Dissolve Intermediate from 1.2 (5.0 g) in dry THF (50 mL) under Argon.
- Add NaH (60% dispersion, 1.5 eq) at 0°C. Stir 30 min.
- Add CS
(2.0 eq). Stir 30 min (Solution turns yellow/orange).
- Add Methyl Iodide (2.5 eq). Stir 1h.
- Quench with saturated NH
Cl. Extract with EtOAc.
- Validation: TLC shows a non-polar yellow spot. NMR shows new S-Me singlet ~2.5 ppm.

Step 2.2: Radical Reduction

- Dissolve the xanthate (from 2.1) in dry Toluene (degassed, 0.05 M concentration—dilution is critical to prevent dimerization).
- Heat to reflux.^[1]
- Add a solution of Bu
SnH (1.5 eq) and AIBN (0.2 eq) in Toluene dropwise over 30 minutes via syringe pump.
- Reflux for 2 hours until the yellow color disappears.
- Cool, concentrate.^[2]
- Purification: Dissolve residue in MeCN, wash with Hexane (removes tin residues). Purify MeCN layer on Silica (Hexane/EtOAc 4:1).

- Product: Methyl 2-O-benzyl-3-deoxy-4,6-O-benzylidene- α -D-arabino-hexopyranoside.

Phase 3: C-6 Deoxygenation

Objective: Install the terminal methyl group.

Step 3.1: Benzylidene Hydrolysis

- Treat the Phase 2 product with 60% aqueous Acetic Acid at 60°C for 2 hours.
- Concentrate to dryness. Co-evaporate with Toluene.

Step 3.2: Selective Iodination

- Dissolve the diol in Toluene/MeCN (3:1).
- Add Imidazole (3 eq) and Triphenylphosphine (1.5 eq).
- Add Iodine (1.3 eq) portion-wise at 70°C. (Garegg's conditions).
- Stir 1h. Work up with Na

S

O

(aq).

- Validation: C-6 protons shift upfield to ~3.2-3.5 ppm (CH
I).

Step 3.3: Reduction of Iodide

- Dissolve Iodide in EtOH.
- Add Pd/C (10%) and Et

N (2 eq).

- Hydrogenate (H

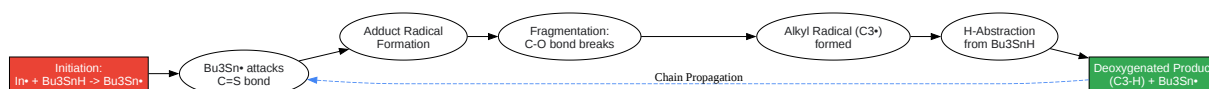
balloon) for 4 hours.

- Note: This step simultaneously reduces the C-6 Iodide to Methyl and removes the C-2 Benzyl ether.

- Filter through Celite. Concentrate.

Mechanism of Action: Radical Deoxygenation

The Barton-McCombie reaction is the stereochemical key. It proceeds via a radical chain mechanism that avoids carbocation rearrangements common in sugar chemistry.



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Figure 2: Radical chain propagation cycle for C-3 deoxygenation.

Quality Control & Validation Data

Target Molecule: Methyl

-tyveloside (Methyl 3,6-dideoxy-

-D-arabino-hexopyranoside).

NMR Specification Table (, 400 MHz)

Position	(ppm)	Multiplicity	(Hz)	Interpretation
H-1	4.63	d	1.8	-anomeric config (Equatorial-Equatorial coupling with H2)
H-2	3.85	m	-	Axial configuration retained
H-3ax	1.95	ddd	13.0, 11.5, 3.5	Diagnostic deoxy methylene (Axial)
H-3eq	1.78	ddd	13.0, 4.5, 1.5	Diagnostic deoxy methylene (Equatorial)
H-4	3.62	m	-	-
H-5	3.55	dq	9.5, 6.2	Coupled to methyl group
H-6	1.24	d	6.2	Diagnostic Methyl Doublet (Tyvelose signature)
OMe	3.38	s	-	Aglycone methyl

Troubleshooting Guide

- Problem: Low yield in Step 2.2 (Radical Reduction).
 - Cause: Incomplete degassing of solvent (O
quenches radicals) or old Bu
SnH.

- Fix: Freeze-pump-thaw toluene x3. Distill Bu

SnH before use.

- Problem: Inseparable Tin residues.
 - Fix: Use 10% KF/Silica gel in the purification column. The fluoride binds tin tightly, allowing the sugar to elute.

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